

DosatiLink-1 in vitro application

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Compound Focus: **DosatiLink-1**

Cat. No.: S12863473

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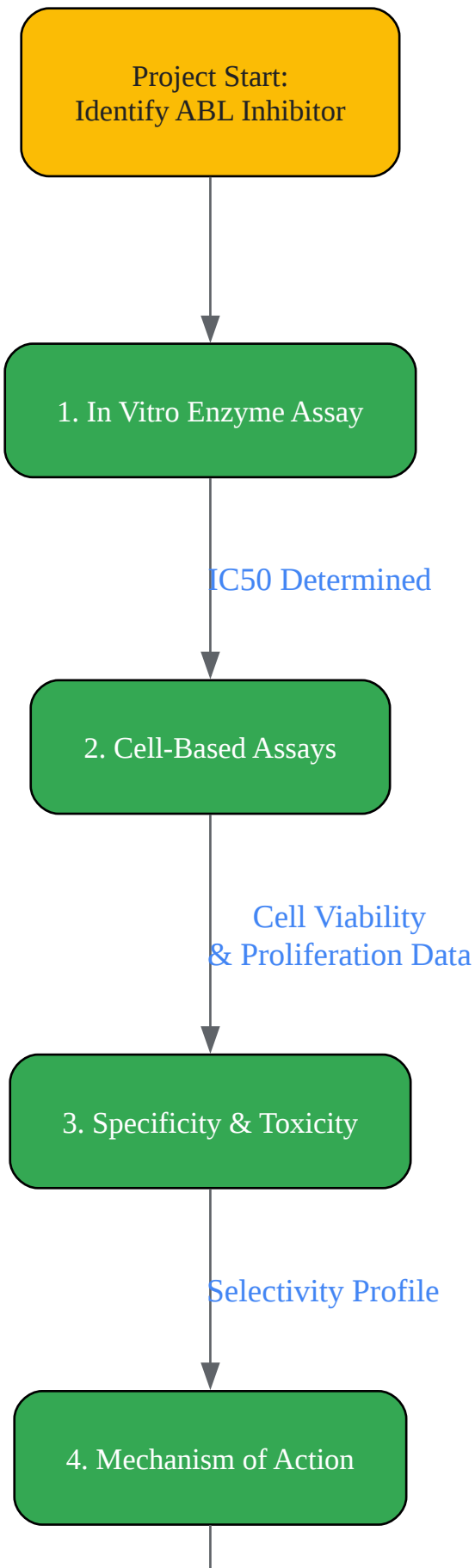
What Is Known About DosatiLink-1

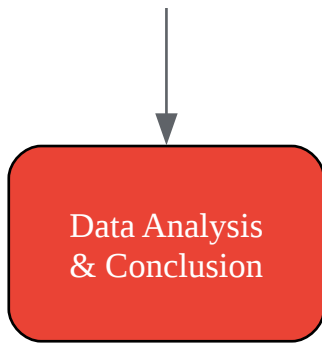
The table below summarizes the very basic information available from the search results.

Aspect	Available Information
Name	DosatiLink-1 [1] [2]
Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1].
Availability	Available for research use from suppliers like TargetMol [2].
Storage	Store at -20°C [2].

A Workflow for Your Research Project

Given your need for experimental workflows, the diagram below outlines a general, high-level process you might follow when characterizing a new enzyme inhibitor like **DosatiLink-1**. This can serve as a starting point for designing your own detailed protocols.





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The general workflow for characterizing an enzyme inhibitor like **DosatiLink-1** would typically involve several key stages [3] [4]:

- **In Vitro Enzyme Assays:** The first step is to confirm and quantify the compound's activity against the purified ABL enzyme. This involves determining values like the IC50 (half-maximal inhibitory concentration) and Ki (inhibition constant) to understand its potency.
- **Cell-Based Assays:** Once activity is confirmed in a test tube, the next step is to test it in live cells. This could include assays to measure its effects on cell viability, proliferation, and the phosphorylation levels of downstream targets in the ABL signaling pathway.
- **Specificity and Toxicity Profiling:** A critical step is to evaluate whether the inhibitor is selective for ABL over other closely related kinases to anticipate off-target effects. Parallel assays can also assess its general cytotoxicity on healthy cell lines [4].
- **Mechanism of Action Studies:** Further experiments would be designed to elucidate the precise mechanism, which could involve studying the induction of apoptosis (programmed cell death) or analyzing changes in global gene expression profiles.

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References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]
2. DosatiLink-1 - Caltag Medsystems [caltagmedsystems.co.uk]
3. Twenty years of in vitro nanotoxicology: how AI could make ... [frontiersin.org]

4. Synthesis, Characterization, and In Vitro Cytotoxicity ... [mdpi.com]

To cite this document: Smolecule. [DosatiLink-1 in vitro application]. Smolecule, [2026]. [Online PDF].

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